

Application Note: Spatiotemporal Control of Protein Dimerization using TMP-NVOC-Halo

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Compound of Interest

Compound Name: *TMP-NVOC-Halo*

Cat. No.: *B14760143*

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Introduction & Principle

The **TMP-NVOC-Halo** system is a precise chemical-optogenetic tool designed to induce protein dimerization in living cells with light. Unlike traditional optogenetics (e.g., PhyB/PIF) which relies on bulky photosensitive protein domains, this system utilizes a small, cell-permeable heterobifunctional molecule.

Mechanism of Action

The molecule consists of three functional units:[1]

- HaloTag Ligand (Chloroalkane): Covalently binds to a HaloTag-fused protein (the "Anchor").
- Trimethoprim (TMP): A high-affinity ligand for E. coli Dihydrofolate Reductase (eDHFR).[1][2][3]
- NVOC (6-nitroveratryloxycarbonyl): A photocleavable caging group attached to the TMP moiety.[4]

The Logic:

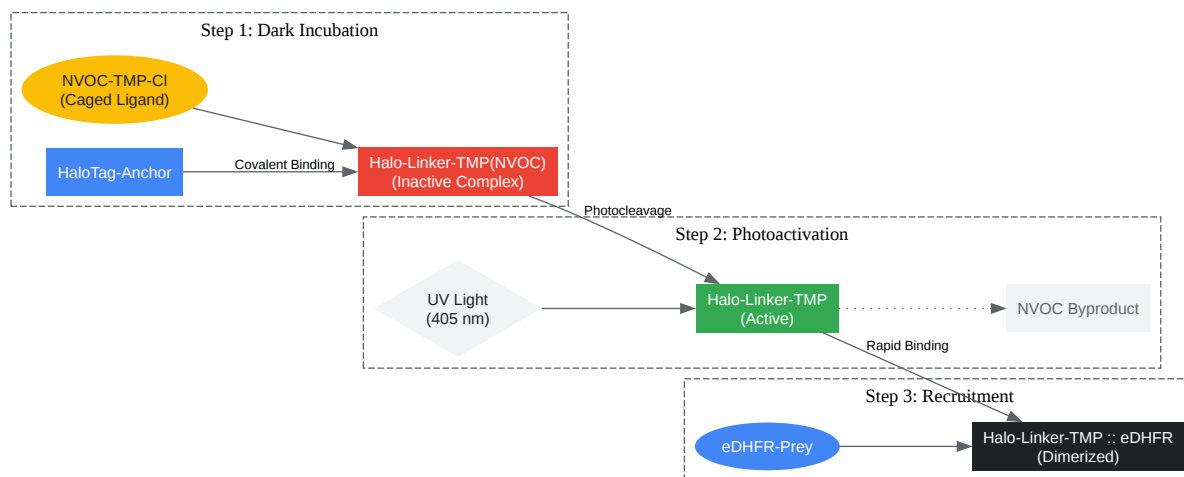
- **Dark State (Caged):** The molecule enters the cell and covalently labels the HaloTag-Anchor. The NVOC group sterically blocks TMP from binding to eDHFR.[2] The eDHFR-Prey remains free.
- **Light Activation (Uncaged):** Illumination with near-UV light (405 nm) cleaves the NVOC group.
- **Active State (Dimerization):** The exposed TMP moiety immediately binds the eDHFR-Prey, recruiting it to the location of the HaloTag-Anchor.

Advantages[4]

- **Zero Dark Background:** Covalent attachment to HaloTag ensures the dimerizer is pre-localized, preventing diffusion-limited delays common in soluble dimerizers.
- **Modular:** Works with any proteins fused to HaloTag and eDHFR.
- **Subcellular Precision:** Can recruit proteins to specific organelles (e.g., mitochondria, kinetochores) by localizing the HaloTag-Anchor.

Experimental Workflow & Mechanism Visualization

The following diagrams illustrate the molecular mechanism and the experimental timeline.



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Caption: Molecular mechanism of **TMP-NVOC-Halo**. UV light removes the NVOC cage, allowing the tethered TMP to recruit eDHFR.

Materials & Reagents

Component	Specification	Notes
Dimerizer	Nvoc-TMP-Halo (or Nvoc-TMP-Cl)	Store stock (10 mM in DMSO) at -80°C in single-use aliquots. Light Sensitive!
Construct 1	HaloTag-POI_1	The "Anchor". Ensures localized recruitment. [5] [6]
Construct 2	eDHFR-POI_2	The "Prey". Must use E. coli DHFR (specific to TMP). [1] [3] [7]
Medium	Phenol Red-free DMEM/F12	Phenol red absorbs light and causes autofluorescence.
Microscope	Confocal with 405 nm laser	FRAP modules are ideal for localized activation.

Detailed Protocol

Phase 1: Cell Preparation (Day 1)

- Seeding: Seed HeLa or U2OS cells in glass-bottom imaging dishes (35mm) to reach 60% confluency.
- Transfection: Co-transfect plasmids encoding HaloTag-Anchor and eDHFR-Prey.
 - Ratio: Typically 1:1 (e.g., 500 ng each).
 - Tip: If the Anchor is organelle-specific (e.g., Mito-Halo), ensure expression levels are moderate to prevent aggregation.

Phase 2: Ligand Loading (Day 2)

Critical: All steps involving the ligand must be performed in a dark room or under red safety light to prevent premature uncaging.

- Preparation: Dilute the Nvoc-TMP-Halo stock (10 mM) into warm, serum-containing media to a final concentration of 10–20 μ M.

- Note: High concentration is required to drive the covalent reaction to completion quickly and saturate HaloTag sites.
- Incubation: Replace cell media with the ligand-containing media. Incubate for 15–60 minutes at 37°C.
- Washing (Crucial):
 - Remove ligand media.
 - Wash 3x with warm, phenol red-free imaging media (e.g., FluoroBrite or PBS+Glucose).
 - Add final volume of imaging media.
 - Why? You must remove free Nvoc-TMP-Halo. If free ligand remains, it will be uncaged by the laser, bind to eDHFR in the cytosol, and competitively inhibit recruitment to the HaloTag-Anchor.

Phase 3: Live Cell Imaging & Activation

- Setup: Mount dish on the microscope stage (37°C, 5% CO₂).
- Pre-Activation Imaging: Acquire images in the GFP/RFP channels (depending on your fusion tags) to establish baseline localization.
 - Check: eDHFR-Prey should be diffuse (or at its native location), NOT colocalized with HaloTag-Anchor.
 - Troubleshooting: If colocalization exists before light, the ligand may have degraded (uncaged during handling) or the concentration was too low to saturate HaloTag.
- Photoactivation (The Trigger):
 - Global Activation: Expose the whole field to 405 nm light (LED or laser) for 1–5 seconds.
 - Local Activation (ROI): Define a Region of Interest (ROI) using the FRAP module. Scan the ROI with the 405 nm laser (100% power, ~100-500 ms pixel dwell time).

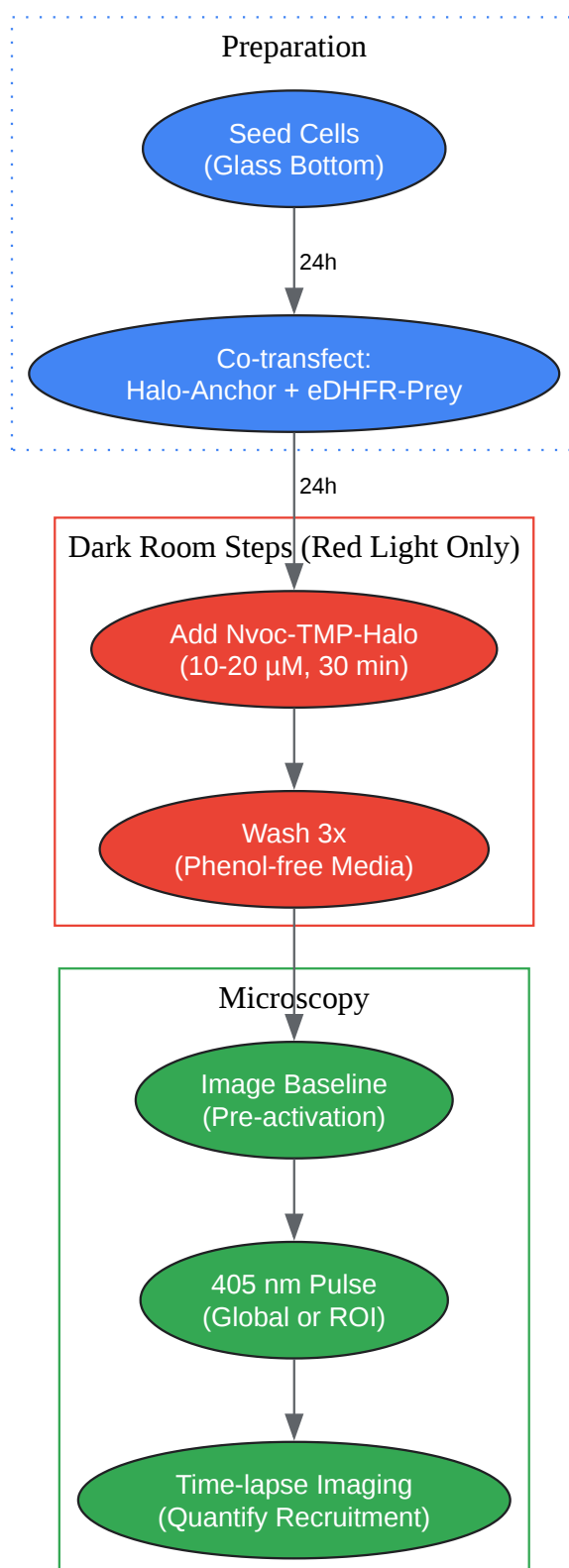
- Time-Lapse Acquisition: Immediately begin acquiring images (e.g., every 5 seconds for 5 minutes).
 - Observation: You should see rapid accumulation of the eDHFR signal at the HaloTag location.

Experimental Design & Controls

To validate that the effect is specific to the light-induced chemistry, include the following controls:

Control Type	Condition	Expected Outcome
Dark Control	Loaded with Nvoc-TMP-Halo, imaged without 405 nm pulse.	No recruitment. Proves the cage is stable.
Vehicle Control	DMSO only (no ligand), + 405 nm pulse.	No recruitment. Proves light alone doesn't move the protein.
Competition	Pre-incubate with free TMP (10 μ M) + Nvoc-TMP-Halo.	Reduced/Blocked recruitment. [5] Proves specificity to eDHFR binding.

Workflow Diagram



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Caption: Step-by-step experimental workflow emphasizing the critical dark-room incubation steps.

Troubleshooting & Optimization

Problem: High Background (Pre-activation binding)

- Cause: Accidental UV exposure (room lights, biosafety cabinet UV) or "leaky" synthesis.
- Solution: Handle all tubes in foil. Turn off room lights during incubation. Check stock purity.

Problem: No Recruitment after Light

- Cause 1: Insufficient Ligand. The covalent reaction didn't saturate HaloTag. Increase concentration to 20 μ M.
- Cause 2: Incomplete Washing. Free Nvoc-TMP-Halo in the media was uncaged and saturated the cytosolic eDHFR, preventing it from binding the Halo-Anchor. Add an extra wash step.
- Cause 3: Steric Hindrance. The linker between HaloTag and the Anchor protein is too short. Add a flexible linker (e.g., (GGGGS)₃) between the protein and the HaloTag.

Problem: Cell Toxicity

- Cause: 405 nm light can be toxic, and the nitroso-aldehyde byproduct of NVOC cleavage is reactive.
- Solution: Use the minimum laser power required for uncaging. Do not continuously illuminate with 405 nm; use a single pulse.

References

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